

Application Notes and Protocols for Cotapp Test Implementation in School-Based Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Cotapp
CAS No.:	96481-61-7
Cat. No.:	B1219975

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the implementation of the **Cotapp** (Cognitive Task Application) test in school-based research settings. The document outlines the necessary protocols for test administration, data collection, and analysis, and includes visualizations to facilitate understanding of the experimental workflow and the cognitive domains assessed by the test.

The **Cotapp** is a computerized assessment tool designed to measure attention, information processing, and executive functions in children aged 6 to 12 years.^{[1][2][3][4]} Its gamified nature makes it engaging for children, and the short administration time of approximately 35-40 minutes is well-suited for the school environment.^{[1][2][3]} The test is adaptive to the child's pace, making it suitable for a wide range of cognitive abilities.^{[2][3]}

Core Cognitive Domains Assessed

The **Cotapp** provides a detailed profile of a child's cognitive strengths and weaknesses across several key domains:

- **Information Processing Speed:** The speed at which a child can perceive, process, and respond to information.
- **Attention:** The ability to selectively concentrate on a task while ignoring distractions.
- **Executive Functions:** A set of higher-order cognitive processes that include:
 - **Working Memory:** The ability to hold and manipulate information in mind.
 - **Inhibition:** The ability to control impulsive responses.
 - **Cognitive Flexibility:** The ability to switch between different tasks or mental sets.

Application in School-Based Research

The **Cotapp** is a valuable tool for various research applications in an educational context:

- **Understanding Neurodevelopmental Disorders:** Investigating the cognitive profiles of children with conditions such as ADHD and autism spectrum disorder.[3]
- **Evaluating Educational Interventions:** Assessing the impact of specific teaching strategies or programs on cognitive development.
- **Investigating the Cognitive Underpinnings of Academic Skills:** Exploring the relationship between executive functions, attention, and academic performance in subjects like mathematics and reading.[5]
- **Longitudinal Studies:** Tracking cognitive development over time and identifying early predictors of learning difficulties.

Quantitative Data Summary

The **Cotapp** generates 22 basic and 46 specialized parameters, providing a rich dataset for quantitative analysis.[6][7][8][9] For the purpose of school-based research, key performance indicators can be summarized as follows:

Cognitive Domain	Cotapp Subtest (Block)	Key Parameters	Description
Simple Processing Speed	Block 1: Simple Reaction Time	Mean Reaction Time (ms), Standard Deviation of Reaction Time	Measures the time taken to respond to a single, predictable stimulus. [6]
Complex Processing Speed	Block 2: Choice Reaction Time	Mean Reaction Time (ms), Percentage of Correct Responses	Measures the time taken to respond to one of two or more stimuli, requiring a decision. [6]
Sustained Attention	Block 3: Vigilance	Number of Omissions, Number of Commissions	Measures the ability to maintain focus over a prolonged period.
Inhibition	Block 4: Interference Control	Interference Score (Incongruent RT - Congruent RT)	Measures the ability to suppress a prepotent but incorrect response. [6]
Working Memory	Block 5: N-Back Task	Accuracy (d-prime), Mean Reaction Time for correct responses	Measures the ability to hold and update information in mind.
Cognitive Flexibility	Block 6: Set-Shifting	Switching Cost (Switch Trial RT - Non-Switch Trial RT)	Measures the ability to flexibly switch between different task rules.
Planning and Problem-Solving	Block 7: Tower of London	Number of moves, Planning time	Measures the ability to plan a sequence of actions to achieve a goal.

Experimental Protocols

Participant Recruitment and Screening

- Inclusion Criteria: Children aged 6-12 years enrolled in the participating school.[1]
- Exclusion Criteria: Children with uncorrected visual or hearing impairments, or motor impairments that would prevent them from using a computer keyboard.
- Informed Consent: Obtain written informed consent from parents or legal guardians and assent from the child.
- Ethical Approval: Ensure the study protocol is approved by the relevant Institutional Review Board (IRB) or ethics committee.

Test Environment and Materials

- Location: A quiet, well-lit, and distraction-free room within the school.[2][3][10]
- Equipment: A laptop or desktop computer with a stable internet connection and the **Cotapp** software installed.[3]
- Materials:
 - **Cotapp** manual and test license.
 - External mouse (recommended).
 - Stickers for the 'yes' (green) and 'no' (red) keys on the keyboard to aid the child's response.[6]
 - **Cotapp** observation form to record behavioral observations during the test.[3][10]
 - A printed diploma to give to the child after completion of the test.[11]

Test Administration Procedure

- Establish Rapport: Greet the child and explain the activity in simple, child-friendly terms. Emphasize that it is a game-like task and not a test they can "fail."
- Instructions: The **Cotapp** software provides standardized, on-screen instructions presented by the character '**Cotapp**'. [1][6] The test administrator should read these instructions aloud to

the child.

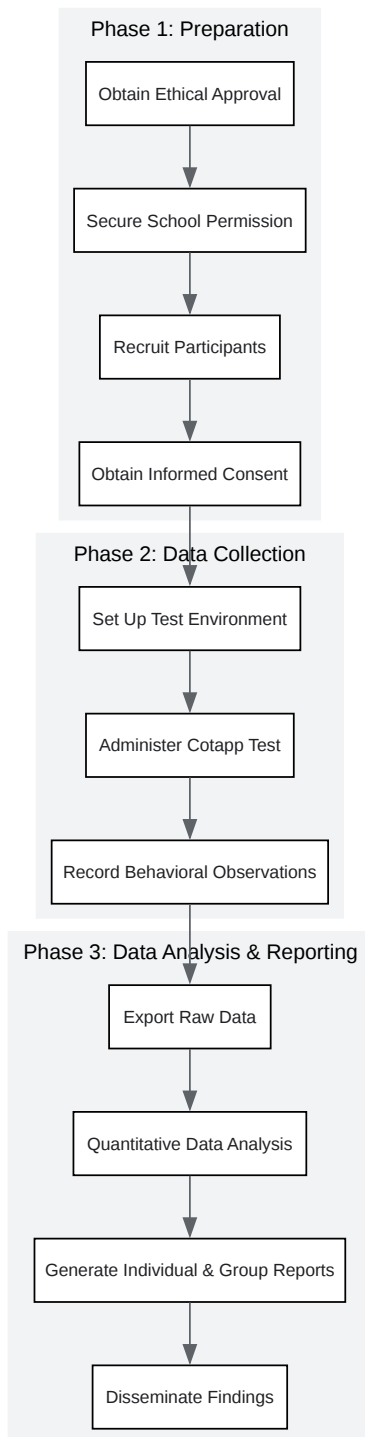
- Practice Trials: Each of the seven subtests begins with practice trials to ensure the child understands the task before the scored trials begin.[\[2\]](#)[\[3\]](#)[\[10\]](#)
- Test Progression: The test is self-paced; the next trial is presented only after the child responds to the previous one.[\[2\]](#)[\[3\]](#) The entire test is divided into seven blocks.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[10\]](#)
- Administrator's Role: The test administrator should sit slightly behind the child to observe their behavior without being intrusive.[\[2\]](#)[\[3\]](#)[\[10\]](#) The administrator provides coaching only when necessary, following the standardized coaching guidelines in the **Cotapp** manual.[\[11\]](#)
- Breaks: The test automatically saves progress, allowing for short breaks between blocks if needed.[\[2\]](#)[\[3\]](#)[\[10\]](#)
- Data Collection: The **Cotapp** software automatically records all performance data. The administrator should also complete the observation form, noting any signs of fatigue, frustration, or off-task behavior.[\[3\]](#)[\[10\]](#)
- Debriefing: After the test, praise the child for their effort and offer them the printed diploma.[\[11\]](#)

Visualizations

Experimental Workflow

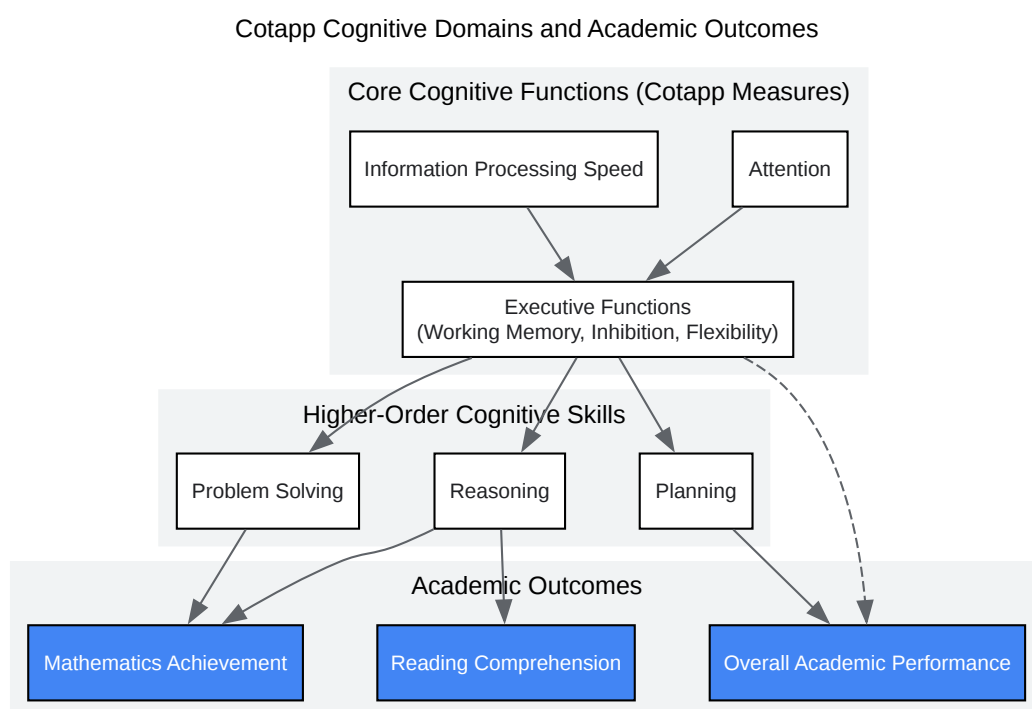
The following diagram illustrates the logical flow of a school-based research study implementing the **Cotapp** test.

Cotapp School-Based Research Workflow

[Click to download full resolution via product page](#)**Cotapp** School-Based Research Workflow

Logical Relationships of Cognitive Domains

This diagram illustrates the hierarchical relationship between the core cognitive domains measured by the **Cotapp** and their influence on higher-order cognitive functions and academic achievement.



[Click to download full resolution via product page](#)

Cotapp Cognitive Domains and Academic Outcomes

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. COTAPP - Karakter [[karakter.com](#)]
- 2. COTAPP | Boom [[boom.nl](#)]
- 3. COTAPP | Boom [[boom.nl](#)]
- 4. [youtube.com](#) [[youtube.com](#)]
- 5. [mdpi.com](#) [[mdpi.com](#)]
- 6. [scispace.com](#) [[scispace.com](#)]
- 7. [researchgate.net](#) [[researchgate.net](#)]
- 8. De Cognitieve Test Applicatie (COTAPP): geavanceerde computertest voor het meten van aandacht, informatieverwerking en executieve functies bij kinderen | [mijn-bsl](#) [[mijn.bsl.nl](#)]
- 9. [PDF] De Cognitieve Test Applicatie (COTAPP): geavanceerde computertest voor het meten van aandacht, informatieverwerking en executieve functies bij kinderen | Semantic Scholar [[semanticscholar.org](#)]
- 10. | NT2 [[nt2.nl](#)]
- 11. [boom.nl](#) [[boom.nl](#)]
- To cite this document: BenchChem. [Application Notes and Protocols for Cotapp Test Implementation in School-Based Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219975/docs#application-notes-and-protocols-for-cotapp-test-implementation-in-school-based-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)